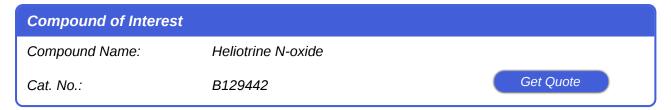


Application Notes and Protocols for Heliotrine N-oxide Analysis

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Heliotrine N-oxide is a pyrrolizidine alkaloid N-oxide (PANO), a class of natural toxins produced by numerous plant species. These compounds are of significant concern due to their potential hepatotoxicity, genotoxicity, and carcinogenicity.[1][2][3] Accurate and reliable quantification of Heliotrine N-oxide in various matrices, including herbal products, food, and biological samples, is crucial for safety assessment, toxicological studies, and drug development. This document provides detailed protocols for sample preparation techniques for the analysis of Heliotrine N-oxide, focusing on solid-phase extraction (SPE), a widely adopted and effective method for the cleanup and concentration of PANOs from complex samples.[1][4]

Physicochemical Properties of Heliotrine N-oxide



| Property | Value | Reference |
|--------------------|---|-----------|
| Molecular Formula | C16H27NO6 | [6] |
| Molecular Weight | 329.39 g/mol | [6] |
| CAS Number | 6209-65-0 | [6] |
| Chemical Structure | N-oxide of a tertiary amine, pyrrolizidine alkaloid | [7] |
| Solubility | Expected to have higher water solubility than its tertiary amine counterpart due to the polar Noxide group. | |

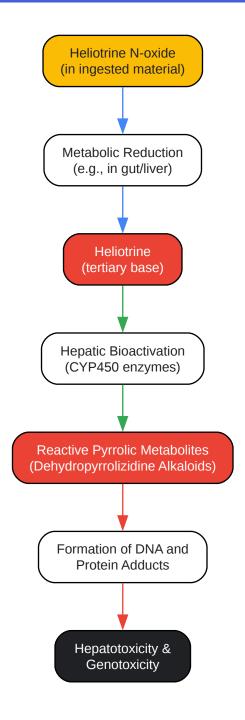
Sample Preparation Workflow

The following diagram illustrates a general workflow for the extraction and analysis of **Heliotrine N-oxide** from a solid matrix.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. Pyrrolizidine Alkaloids as Hazardous Toxins in Natural Products: Current Analytical Methods and Latest Legal Regulations PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Solid-phase extraction and HPLC-MS profiling of pyrrolizidine alkaloids and their N-oxides: a case study of Echium plantagineum PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Heliotrine N-oxide Cfm Oskar Tropitzsch GmbH [cfmot.de]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Heliotrine N-oxide Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129442#sample-preparation-techniques-for-heliotrine-n-oxide-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com